

Low coupling efficiency with 2'-OMe-A(Bz) phosphoramidite

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Compound of Interest

Compound Name: Bz-OMe-rA

Cat. No.: B15586667

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Technical Support Center: 2'-OMe-A(Bz) Phosphoramidite

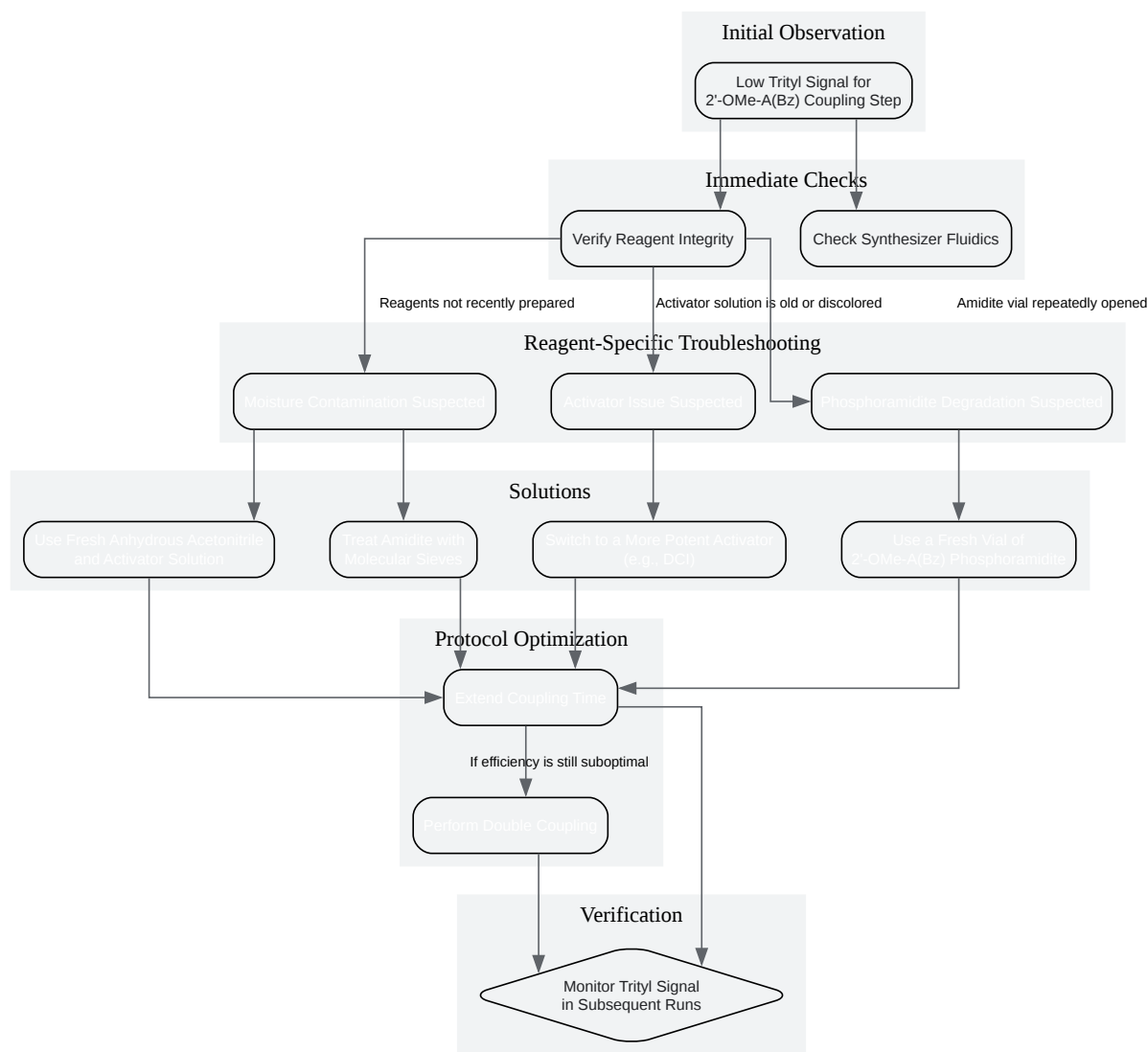
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low coupling efficiency with 2'-OMe-A(Bz) phosphoramidite during oligonucleotide synthesis.

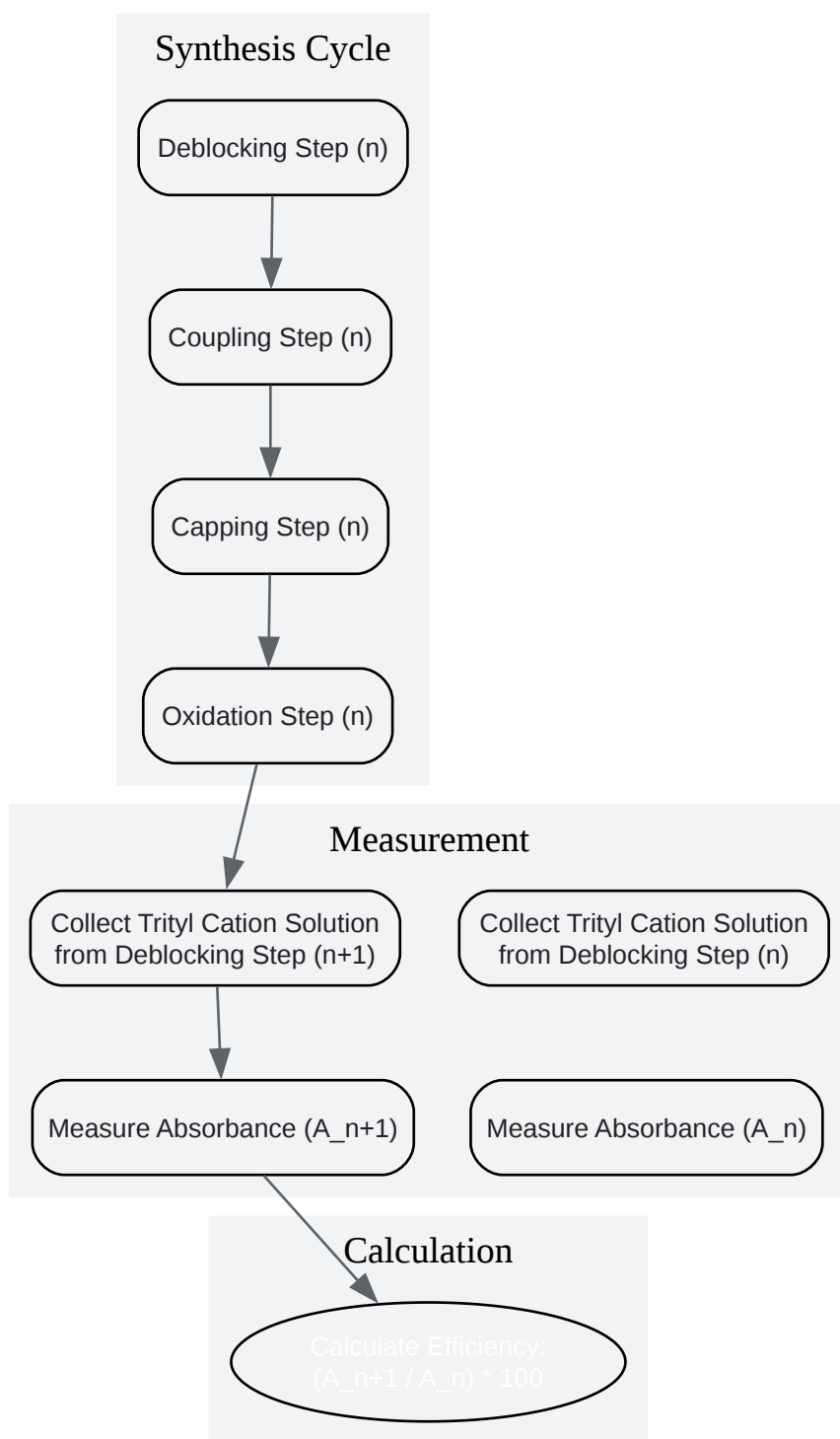
Troubleshooting Guide: Low Coupling Efficiency

Low coupling efficiency with 2'-OMe-A(Bz) phosphoramidite is a common issue primarily driven by its steric bulk and sensitivity to moisture. Follow this step-by-step guide to diagnose and resolve the problem.

Problem: A significant drop in trityl signal is observed, indicating poor coupling of 2'-OMe-A(Bz) phosphoramidite.

Workflow for Diagnosing and Resolving Low Coupling Efficiency:





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